

Preparation of L-689502 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: L-689502

Cat. No.: B1673908

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This document provides detailed protocols and application notes for the preparation of a stock solution of **L-689502**, a potent HIV-1 protease inhibitor.^[1] Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Data

Proper preparation of a stock solution begins with accurate information about the compound's properties. The following table summarizes the key chemical data for **L-689502**.

Property	Value	Source
Molecular Weight	673.84 g/mol	^[1]
Formula	C ₃₉ H ₅₁ N ₃ O ₇	^[1]
Solubility	Soluble in DMSO	^[1]
Storage	Store at -20°C	^[1]

Experimental Protocols

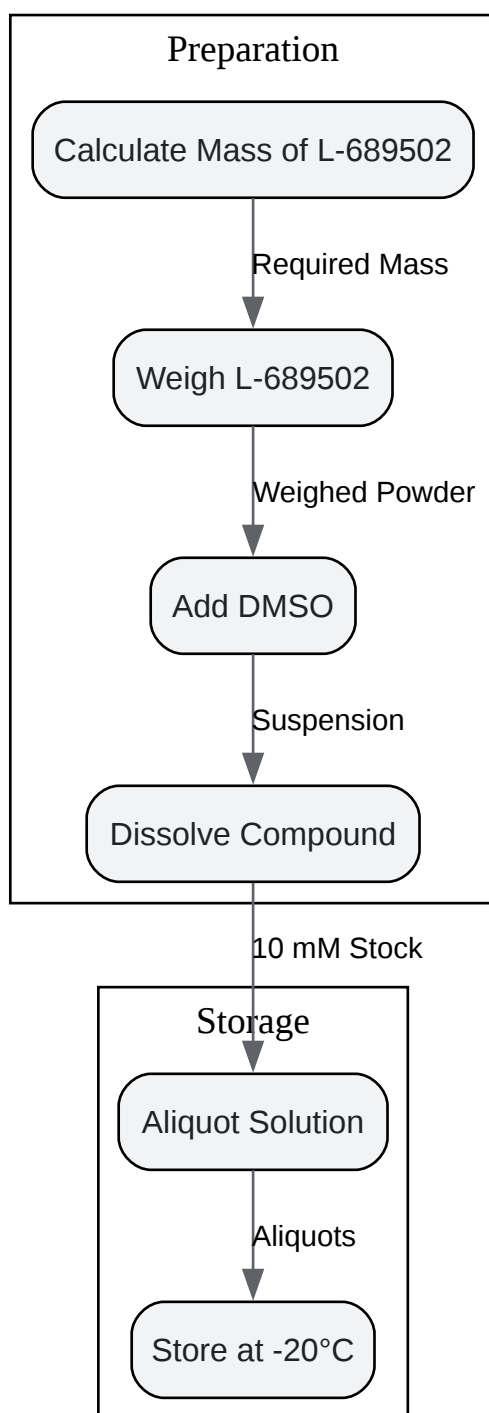
This section outlines the detailed methodology for preparing a 10 mM stock solution of **L-689502** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **L-689502** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **L-689502** stock solution.



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Caption: Workflow for **L-689502** stock solution preparation and storage.

Step-by-Step Protocol

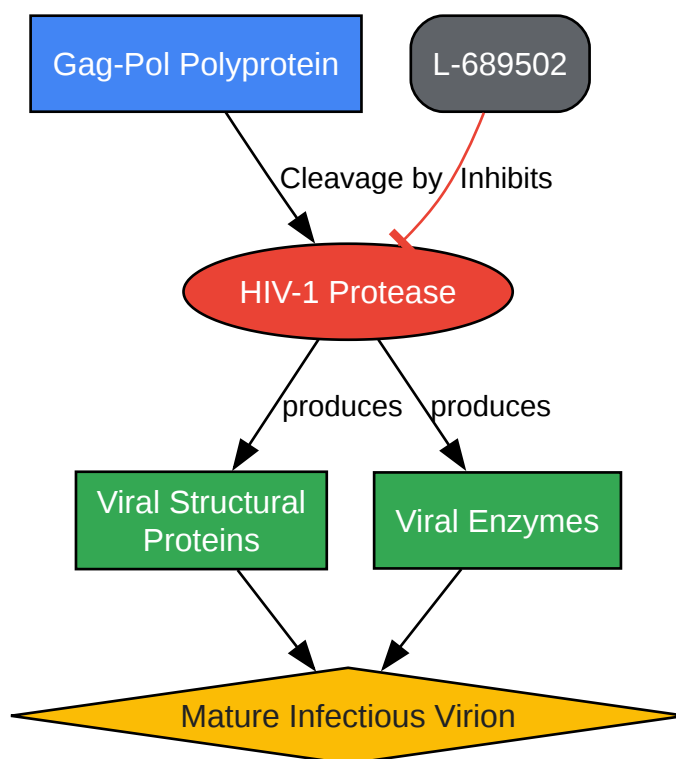
- Calculate the required mass of **L-689502**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 673.84 \text{ g/mol} \times 1000 \text{ mg/g} = 6.74 \text{ mg}$

- Weigh the **L-689502** powder:
 - Carefully weigh out the calculated mass of **L-689502** powder using an analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the solvent:
 - Add the desired volume of anhydrous DMSO to the tube containing the **L-689502** powder. For the example above, this would be 1 mL.
- Dissolve the compound:
 - Vortex the solution until the **L-689502** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots in tightly sealed tubes at -20°C for long-term storage.^[1]

Signaling Pathway Context

L-689502 is a potent inhibitor of the HIV-1 protease, an enzyme critical for the life cycle of the Human Immunodeficiency Virus (HIV). The diagram below illustrates the role of HIV-1 protease and the inhibitory action of **L-689502**.



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References

- 1. glpbio.com [glpbio.com]
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